

WZ4003-d5: Application Notes and Protocols for Cell-Based Assays

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Compound of Interest

Compound Name: WZ4003-d5

Cat. No.: B1163808

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Introduction

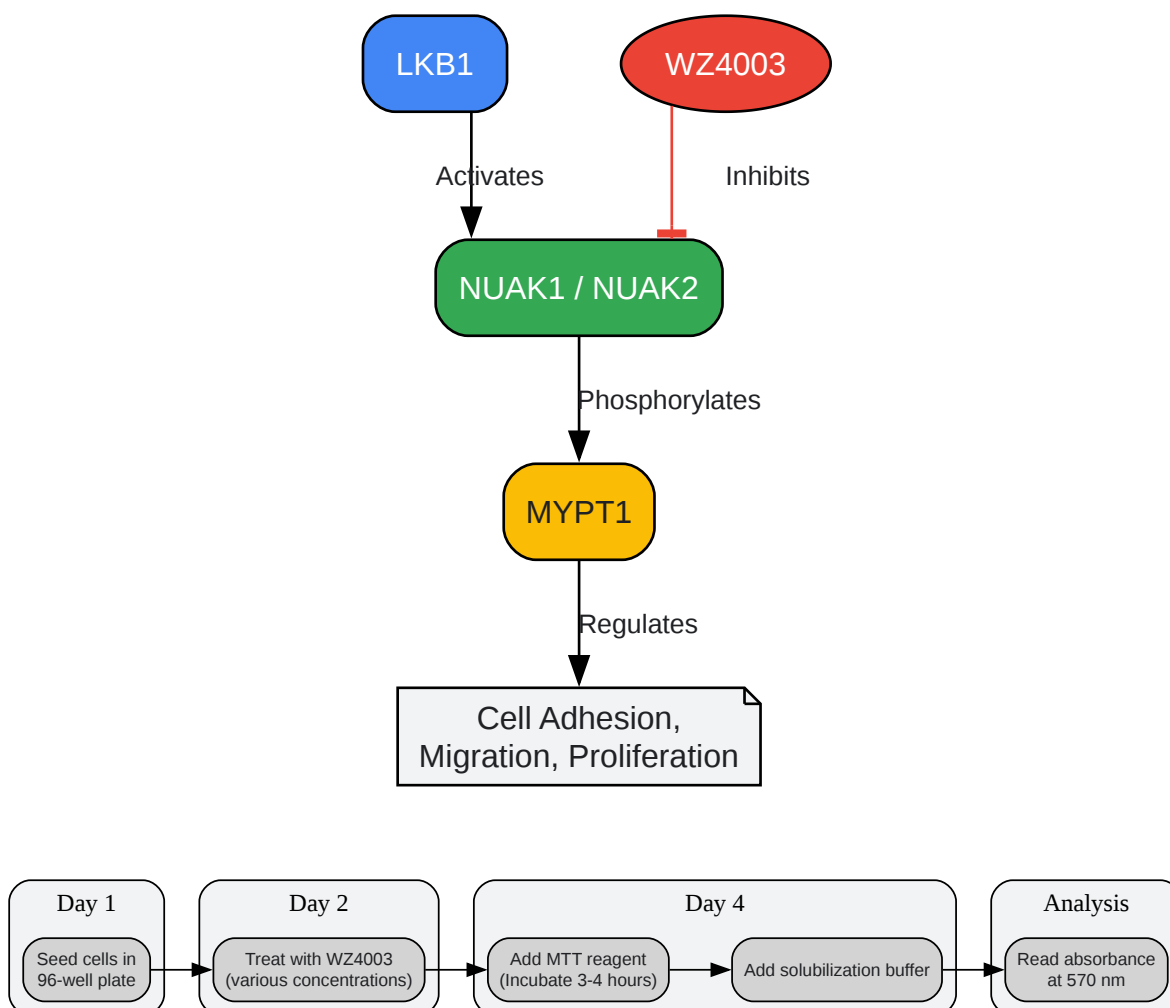
WZ4003 is a potent and highly selective inhibitor of NUA family SNF1-like kinase 1 (NUAK1) and NUAK2, members of the AMP-activated protein kinase (AMPK) family.^{[1][2]} These kinases are activated by the tumor suppressor kinase LKB1 and are implicated in various cellular processes, including cell adhesion, migration, invasion, and proliferation.^{[1][2]} WZ4003 exerts its inhibitory effect by competing with ATP in the kinase domain of NUAK1 and NUAK2. This document provides detailed protocols for the use of WZ4003 in cell culture experiments and introduces **WZ4003-d5** as a valuable tool for quantitative analysis.

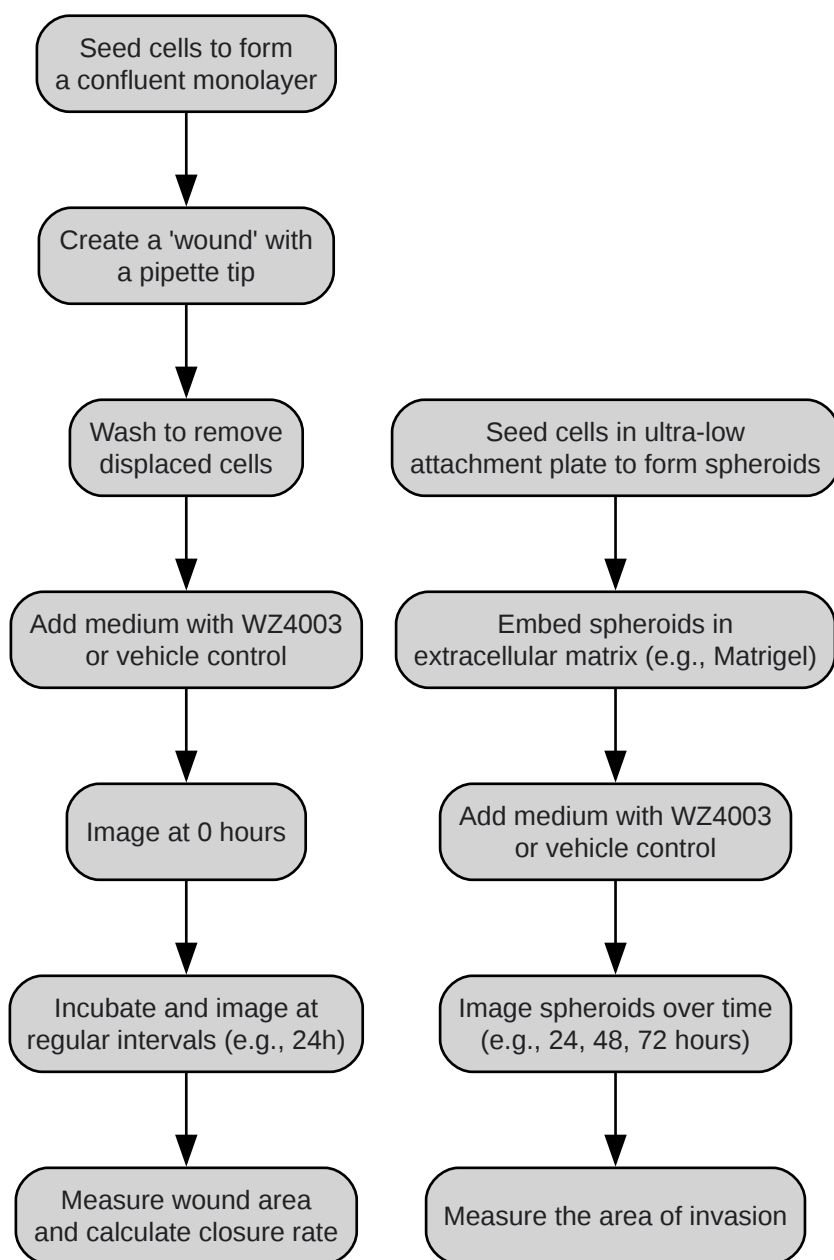
WZ4003-d5 is a deuterated form of WZ4003. The incorporation of deuterium atoms results in a higher molecular weight, making it an ideal internal standard for mass spectrometry-based quantification of WZ4003 in biological samples. This allows for precise measurement of compound uptake and metabolism in cellular and in vivo studies.

Mechanism of Action and Signaling Pathway

WZ4003 selectively inhibits NUAK1 and NUAK2, which are downstream effectors of the LKB1 tumor suppressor kinase.^{[1][2]} The LKB1-NUAK signaling axis plays a crucial role in regulating cellular processes often dysregulated in cancer. One of the key substrates of NUAK1 is Myosin Phosphatase Targeting Subunit 1 (MYPT1), which is involved in regulating cell adhesion and

motility.[1][2] By inhibiting NUA1, WZ4003 prevents the phosphorylation of MYPT1, thereby impacting these cellular functions.





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References

- 1. Characterization of WZ4003 and HTH-01-015 as selective inhibitors of the LKB1-tumour-suppressor-activated NIAK kinases - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Characterization of WZ4003 and HTH-01-015 as selective inhibitors of the LKB1-tumour-suppressor-activated NIAK kinases - PubMed [pubmed.ncbi.nlm.nih.gov]
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